

2-Methylisonicotinic acid molecular weight and formula

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Compound of Interest

Compound Name: 2-Methylisonicotinic acid

Cat. No.: B1303123

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2-Methylisonicotinic Acid: Physicochemical Properties

2-Methylisonicotinic acid, also known as 2-methyl-4-pyridinecarboxylic acid, is a heterocyclic compound that serves as a valuable building block in the synthesis of pharmaceuticals, agrochemicals, and dyes.^{[1][2]} Its molecular structure, incorporating a carboxylic acid group and a methyl group on a pyridine ring, provides multiple sites for chemical modification, rendering it a versatile intermediate in organic synthesis.^{[1][2]}

Below is a summary of the key physicochemical properties of **2-methylisonicotinic acid**.

Property	Value
Molecular Formula	C ₇ H ₇ NO ₂
Molecular Weight	137.14 g/mol
CAS Number	4021-11-8
Synonyms	2-Methyl-4-pyridinecarboxylic acid, 4-Carboxy-2-methylpyridine

This table summarizes the molecular formula and weight of **2-Methylisonicotinic acid**.^{[2][3][4]} ^{[5][6]}

While this document provides the core physicochemical data for **2-methylisonicotinic acid**, a comprehensive technical guide would necessitate the inclusion of detailed experimental protocols and pathway visualizations. The generation of such content requires specific experimental contexts and objectives which are beyond the scope of this initial summary. For researchers and drug development professionals, further investigation into specific synthetic routes, reaction kinetics, and biological screening assays would be the logical next steps for a complete assessment of this compound's potential.

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- To cite this document: BenchChem. [2-Methylisonicotinic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1303123#2-methylisonicotinic-acid-molecular-weight-and-formula>

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